

# A Comprehensive Technical Guide to 3-Iodo-D-tyrosine: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: **3-Iodo-D-tyrosine**

Cat. No.: **B2668352**

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## Abstract

**3-Iodo-D-tyrosine**, a halogenated derivative of the amino acid D-tyrosine, is a molecule of significant interest in biochemical and pharmaceutical research. Its structural similarity to endogenous tyrosine allows it to interact with key biological pathways, serving as a valuable tool for studying thyroid hormone synthesis and metabolism.<sup>[1]</sup> Furthermore, its unique properties lend themselves to applications in drug development, particularly for thyroid-related disorders, and as a versatile component in protein engineering and radiolabeling studies.<sup>[1]</sup> This guide provides an in-depth overview of the chemical and physical properties, synthesis, and diverse applications of **3-Iodo-D-tyrosine**, tailored for researchers, scientists, and professionals in drug development.

## Introduction: Unveiling the Potential of a Halogenated Amino Acid

The introduction of an iodine atom to the D-tyrosine scaffold profoundly influences its biological activity and utility in research. As a stereoisomer of the more commonly studied 3-Iodo-L-tyrosine, the D-enantiomer offers a unique tool to probe stereospecific interactions within biological systems. While its L-counterpart is a direct precursor in the synthesis of thyroid hormones, **3-Iodo-D-tyrosine** serves as a crucial research compound for elucidating the intricacies of thyroid function and dysfunction.<sup>[1][2]</sup> Its role as a precursor in the biosynthesis of

iodinated compounds makes it an invaluable asset in biochemical studies aimed at understanding enzymatic iodination processes.<sup>[1]</sup> The growing interest in this molecule also stems from its potential in the development of targeted therapies for thyroid-related diseases, where its distinct biological activity offers advantages over non-iodinated analogues.<sup>[1]</sup>

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **3-Iodo-D-tyrosine** is paramount for its effective application in research and development.

## Structure and Nomenclature

The systematic IUPAC name for **3-Iodo-D-tyrosine** is (2R)-2-amino-3-(4-hydroxy-3-iodophenyl)propanoic acid.<sup>[3]</sup> Its structure consists of a D-alanine backbone with a p-hydroxyphenyl group attached to the  $\beta$ -carbon, which is further substituted with an iodine atom at the meta-position relative to the side chain.

## Physicochemical Data

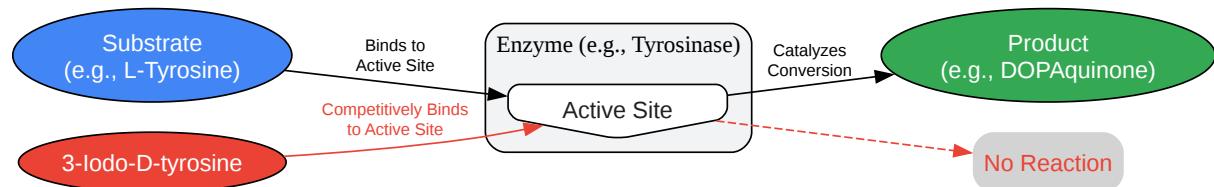
The key physicochemical properties of **3-Iodo-D-tyrosine** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	25799-58-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$C_9H_{10}INO_3$	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	307.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to off-white powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	198-202 °C	<a href="#">[1]</a>
Optical Rotation	$[\alpha]D^{20} = +4 \pm 2^\circ$ (c=5 in 1N HCl)	<a href="#">[1]</a>
Purity	$\geq 98\%$ (HPLC)	<a href="#">[1]</a>

## Synthesis and Purification

While specific, detailed synthesis protocols are often proprietary, the general approach to synthesizing **3-Iodo-D-tyrosine** involves the direct iodination of D-tyrosine. A common method for the synthesis of related iodotyrosines involves the use of iodine in the presence of an oxidizing agent. For instance, the synthesis of 3,5-diiodo-L-tyrosine can be achieved by iodinating tyrosine with iodine and sodium iodide in aqueous ethylamine or a mixture of acetic and hydrochloric acids with hydrogen peroxide.<sup>[5]</sup> A similar principle would apply to the mono-iodination of D-tyrosine to produce **3-Iodo-D-tyrosine**.

Conceptual Synthesis Workflow:



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